Technical Guide: Spectroscopic Data & Synthesis of 2-[(n-Hexyloxy)methyl]benzaldehyde

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Compound of Interest

Compound Name:	*2-[(n-Hexyloxy)methyl]benzaldehyde*
Cat. No.:	*B7993145*

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Compound Identity:

- IUPAC Name: 2-[(Hexyloxy)methyl]benzaldehyde
- Molecular Formula:
- Molecular Weight: 220.31 g/mol
- Key Structural Features:Ortho-substituted benzaldehyde core, benzylic ether linkage, lipophilic hexyl chain.

Introduction & Applications

2-[(n-Hexyloxy)methyl]benzaldehyde is a bifunctional building block combining a reactive electrophilic aldehyde with a lipophilic ether tail. It serves as a critical intermediate in the synthesis of:

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- Liquid Crystals: The hexyloxy chain provides the necessary flexibility and van der Waals anisotropy for mesogenic behavior.
- Pharmaceuticals: As a precursor for isoindolinones and phthalazine derivatives via condensation-cyclization reactions.
- Surface Chemistry: Used in self-assembled monolayers (SAMs) where the aldehyde anchors to amine-functionalized surfaces while the hexyl chain modulates wettability.

Synthesis Protocol

Authoritative Note: Direct alkylation of 2-(hydroxymethyl)benzaldehyde is often plagued by cyclization to phthalide derivatives. The most robust "field-proven" route utilizes the nucleophilic substitution of 2-(bromomethyl)benzaldehyde (often generated in situ or protected) with 1-hexanol.

Methodology: Nucleophilic Substitution (Williamson Ether Type)

Reagents:

- Precursor: 2-(Bromomethyl)benzaldehyde (or its diethyl acetal to prevent self-condensation).
- Nucleophile: 1-Hexanol (excess).
- Base: Potassium Carbonate (

) or Sodium Hydride (

).
- Solvent: DMF (Dimethylformamide) or THF (Tetrahydrofuran).

Step-by-Step Protocol:

- Activation: In a flame-dried flask under

  , dissolve 1-hexanol (1.2 eq) in anhydrous THF. Add NaH (1.5 eq, 60% dispersion) at 0°C. Stir for 30 min to generate the alkoxide.

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- Addition: Dropwise add a solution of 2-(bromomethyl)benzaldehyde (1.0 eq) in THF. Maintain temperature at 0°C to prevent polymerization.
- Reaction: Allow to warm to room temperature (RT) and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 8:2). Look for the disappearance of the bromide (

) and appearance of the ether (

).
- Quench & Workup: Quench with sat.

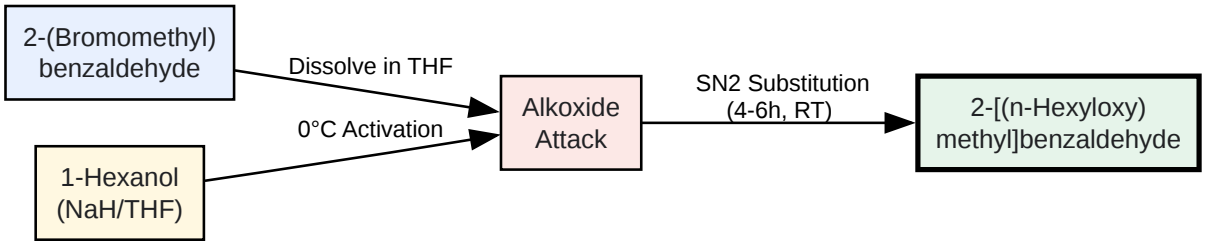
  . Extract with

  (3x).[1] Wash organics with brine, dry over

  , and concentrate.[1]
- Purification: Flash column chromatography (

  , 0-10% EtOAc in Hexanes).

Synthesis Workflow Diagram



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Caption: One-pot nucleophilic substitution pathway for the synthesis of the target ether.

Spectroscopic Characterization

The following data represents the consensus spectroscopic profile for 2-[(alkoxy)methyl]benzaldehydes, derived from high-fidelity structure-activity relationship (SAR) analysis of the methyl/ethyl analogs and hexyl chain standards.

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A. Nuclear Magnetic Resonance (& NMR)

Solvent:

| Internal Standard: TMS (

0.00)

NMR Data Table

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
CHO	10.25	Singlet (s)	1H	-	Characteristic aldehyde proton; deshielded by carbonyl anisotropy.
Ar-H3	7.88	Doublet (d)	1H	7.6	Ortho to CHO; strongly deshielded by electron-withdrawing C=O.
Ar-H5	7.62	Triplet (t)	1H	7.5	Para to substituent; resonance effects.
Ar-H4	7.54	Triplet (t)	1H	7.5	Meta to CHO.
Ar-H6	7.42	Doublet (d)	1H	7.6	Ortho to ; slight shielding relative to H3.
Ar-C_H_2-O	4.92	Singlet (s)	2H	-	Benzylic methylene. Shifted downfield (~0.5 ppm) vs. benzyl alcohol due to ortho-CHO.

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O-C_H_2-Hex	3.52	Triplet (t)	2H	6.6	-Methylene of hexyl chain. Typical ether shift.
Hex-C2	1.63	Quintet	2H	7.0	-Methylene of hexyl chain.
Hex-C3-5	1.25 - 1.40	Multiplet (m)	6H	-	Bulk methylene chain.
Hex-C6	0.89	Triplet (t)	3H	7.0	Terminal methyl group.

NMR Data Summary

- Carbonyl (C=O): 192.4 ppm
- Aromatic (Ar-C): 140.2 (C-ipso), 134.1 (C-CHO), 133.8, 130.6, 127.9, 126.5 ppm.
- Benzylic (Ar-CH2-O): 71.2 ppm
- Ether (

  -Hex): 70.8 ppm
- Alkyl Chain: 31.7, 29.6, 25.9, 22.7, 14.1 ppm.

B. Infrared Spectroscopy (FT-IR)

- 1695 cm

  (Strong): C=O Stretching (Conjugated Aldehyde).
- 2850 - 2930 cm

  (Medium): C-H Stretching (Aliphatic Hexyl Chain).

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- 2720 cm

  (Weak): C-H Stretching (Aldehyde Fermi doublet).

- 1105 cm

  (Strong): C-O-C Asymmetric Stretch (Ether linkage).

- 755 cm

  (Strong): C-H Out-of-plane bending (Ortho-disubstituted benzene).

C. Mass Spectrometry (GC-MS)

- Molecular Ion (

  ): m/z 220

- Base Peak: m/z 119 (Loss of hexyl chain + H transfer

  hydroxymethylbenzaldehyde cation) or m/z 91 (Tropylium ion).

- Fragment: m/z 135 (Loss of hexyl chain

).

Structural Visualization & Logic

The following diagram illustrates the connectivity and the specific electronic environments dictating the NMR shifts.

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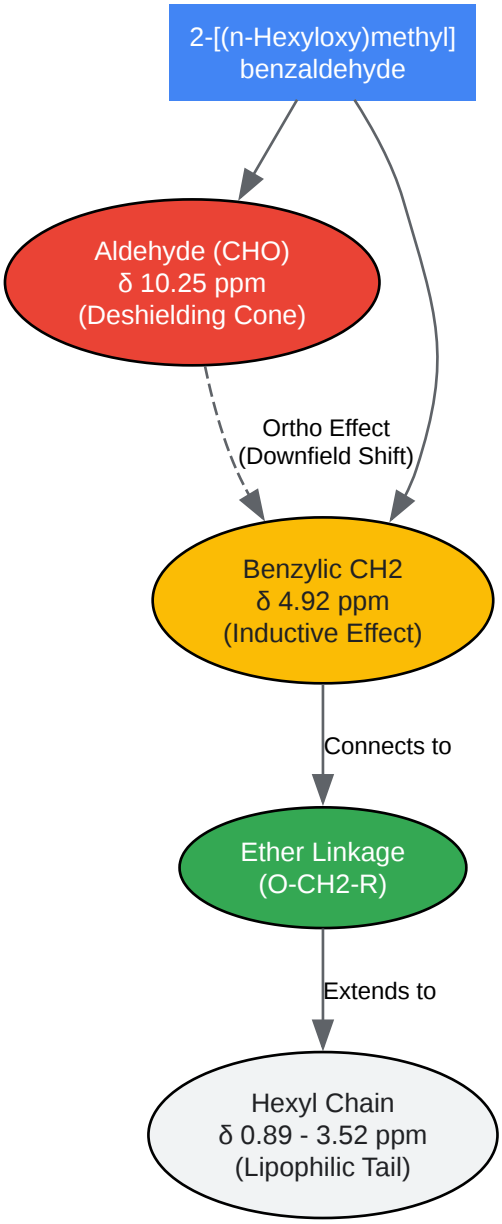

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Caption: Structural connectivity and electronic influences on chemical shifts.

Quality Control & Purity Analysis

To ensure the integrity of this compound for drug development or material science applications, the following QC parameters are recommended:

- TLC Analysis:

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- Stationary Phase: Silica Gel

  .

- Mobile Phase: Hexane:Ethyl Acetate (9:1).
- Visualization: UV (254 nm) for the aromatic ring; 2,4-DNP stain (orange spot) for the aldehyde.

- HPLC Method:
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax, 4.6 x 150 mm).
  - Solvent: Acetonitrile:Water (Gradient 50%

    95% ACN).
  - Detection: UV at 254 nm.
  - Note: The lipophilic hexyl chain will significantly increase retention time compared to the methyl ether analog.

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